

Technical Support Center: DO 710 Dissolved Oxygen Meter

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Compound of Interest

Compound Name: DO 710

Cat. No.: B1230134

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Welcome to the technical support center for the **DO 710** Dissolved Oxygen Meter. This resource is designed for researchers, scientists, and drug development professionals to quickly troubleshoot common issues and find answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of inaccurate readings with the **DO 710**?

A1: Inaccurate readings are most often due to improper calibration, issues with the probe's membrane or electrolyte, or incorrect temperature and pressure compensation. Regular maintenance and adherence to proper experimental protocols are crucial for accurate measurements.^{[1][2][3]}

Q2: How often should I calibrate the **DO 710** meter?

A2: For best results, it is recommended to perform a calibration at the beginning of each day of use.^[4] If you are conducting experiments that require high accuracy, or if you notice any drift in your readings, you should calibrate more frequently.

Q3: What should I do if the meter fails to calibrate?

A3: Calibration failure can be caused by several factors. Check that you are using fresh, non-expired calibration solutions.^[1] Ensure the probe's membrane is clean, free of air bubbles, and

not damaged.[1][5] Also, verify that the electrolyte solution is correctly filled. If the problem persists, refer to the detailed troubleshooting guide below.

Q4: How do I properly store the dissolved oxygen probe?

A4: Proper storage is essential to prolong the life of the probe. For short-term storage, rinse the probe with deionized water and place it in the soaker bottle with a small amount of deionized water to keep the membrane moist.[6] For long-term storage (more than a few weeks), it is best to remove the electrolyte, rinse the internal parts with deionized water, allow it to dry, and re-assemble it dry.[7]

Q5: Can I use the **DO 710** in saltwater or samples with high salinity?

A5: Yes, but you must manually enter the salinity value of your sample into the meter to ensure accurate dissolved oxygen concentration readings. The meter uses this value to compensate for the lower solubility of oxygen in saline solutions.[5][8]

Troubleshooting Guides

Issue 1: Unstable or Drifting Readings

Unstable or drifting readings are a common frustration during experiments. This guide will help you systematically identify and resolve the root cause.

Symptoms:

- The dissolved oxygen reading fluctuates significantly.
- The reading slowly and continuously increases or decreases over time.

Possible Causes and Solutions:

Possible Cause	Solution
Insufficient Sample Flow	Gently stir the sample to ensure a constant flow of water across the probe's membrane. A minimum flow rate of 20 cm/s is recommended for many polarographic sensors. [5] [8]
Fouled or Contaminated Membrane	Clean the probe's membrane according to the manufacturer's instructions. Biofouling or chemical deposits can interfere with oxygen diffusion. [1] [3]
Air Bubbles on the Membrane	Gently tap the probe to dislodge any air bubbles that may have adhered to the membrane surface. [5]
Temperature Fluctuations	Allow the probe to reach thermal equilibrium with the sample before taking readings. Ensure the meter's automatic temperature compensation (ATC) is functioning correctly. [2] [9]
Aging Membrane or Depleted Electrolyte	If the membrane is old or the electrolyte is depleted, the sensor's response will be slow and readings may drift. Replace the membrane cap and the electrolyte solution. [1] [10]

Issue 2: "Out of Range" or "Sensor Fault" Error Messages

Error messages on the meter can halt your experiment. Here's how to troubleshoot these common alerts.

Symptoms:

- The meter displays an "Out of Range" or similar error message.
- The meter displays a "Sensor Fault" or "Check Sensor" message.

Possible Causes and Solutions:

Possible Cause	Solution
Measurement Exceeds Meter's Range	Verify that the dissolved oxygen level of your sample is within the meter's specified measurement range (typically 0 to 20 mg/L).[2]
Improperly Connected Probe	Ensure the probe is securely connected to the meter. Check for any damage to the cable or connectors.[11]
Damaged Probe Membrane	Inspect the membrane for any tears, wrinkles, or perforations. A damaged membrane will prevent the sensor from functioning correctly and should be replaced.[3][12]
Incorrect Electrolyte Filling	Ensure the probe is filled with the correct electrolyte solution and that there are no air bubbles trapped inside the membrane cap.[13]
Internal Sensor Malfunction	If the above steps do not resolve the issue, there may be an internal problem with the probe or the meter. Contact technical support for further assistance.

Experimental Protocols

Protocol 1: Two-Point Calibration (0% and 100% Saturation)

Objective: To accurately calibrate the **DO 710** meter for precise dissolved oxygen measurements.

Materials:

- **DO 710** meter and probe
- Beaker of deionized water

- Zero oxygen calibration solution (e.g., sodium sulfite solution)
- Air-saturated water or a water-saturated air environment

Methodology:

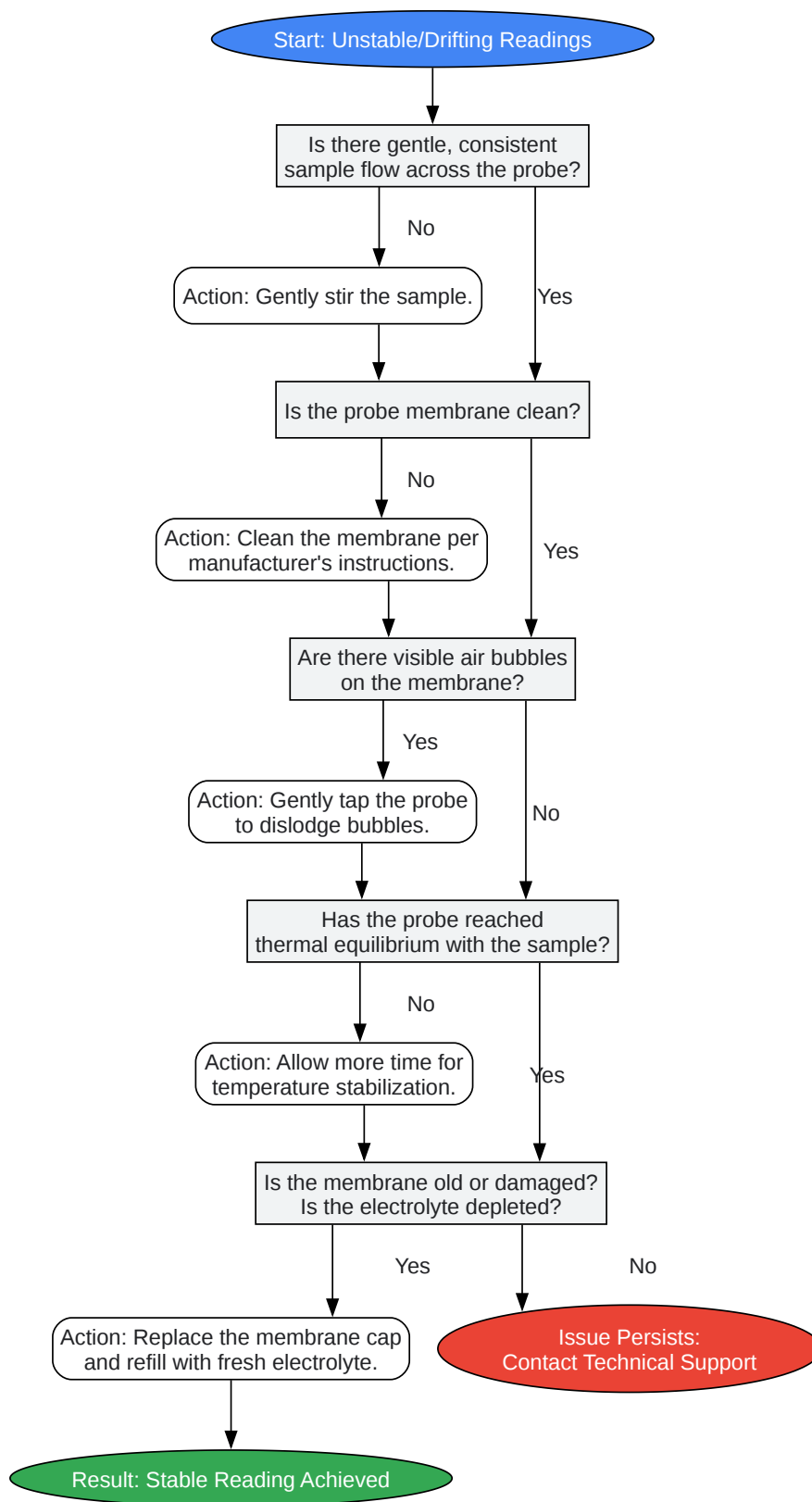
- Preparation: Connect the probe to the meter and turn it on. Allow the probe to warm up for at least 10-15 minutes.[\[14\]](#)
- Zero Point Calibration (0%):
 - Immerse the probe in the fresh zero oxygen calibration solution.
 - Gently stir the probe.
 - Wait for the reading on the meter to stabilize.
 - Initiate the calibration function on the meter and confirm the 0% saturation point.[\[15\]](#)
- Rinse: Thoroughly rinse the probe with deionized water and gently blot it dry. Do not touch the membrane.[\[13\]](#)
- Slope Calibration (100%):
 - To calibrate in air, hold the clean, dry probe in the air. To ensure 100% humidity, you can place the probe in a calibration bottle with a small amount of water at the bottom, ensuring the membrane does not touch the water.[\[13\]](#)[\[14\]](#)
 - Alternatively, for calibration in air-saturated water, place the probe in a beaker of deionized water that has been vigorously aerated for at least 30 minutes.
 - Wait for the reading to stabilize.
 - Confirm the 100% saturation point on the meter. The meter will use its internal barometer and temperature sensor to calculate the theoretical 100% saturation value.[\[16\]](#)
- Completion: The meter will indicate a successful calibration. The probe is now ready for measurements.

Data Presentation

Table 1: Common Dissolved Oxygen Sensor Specifications

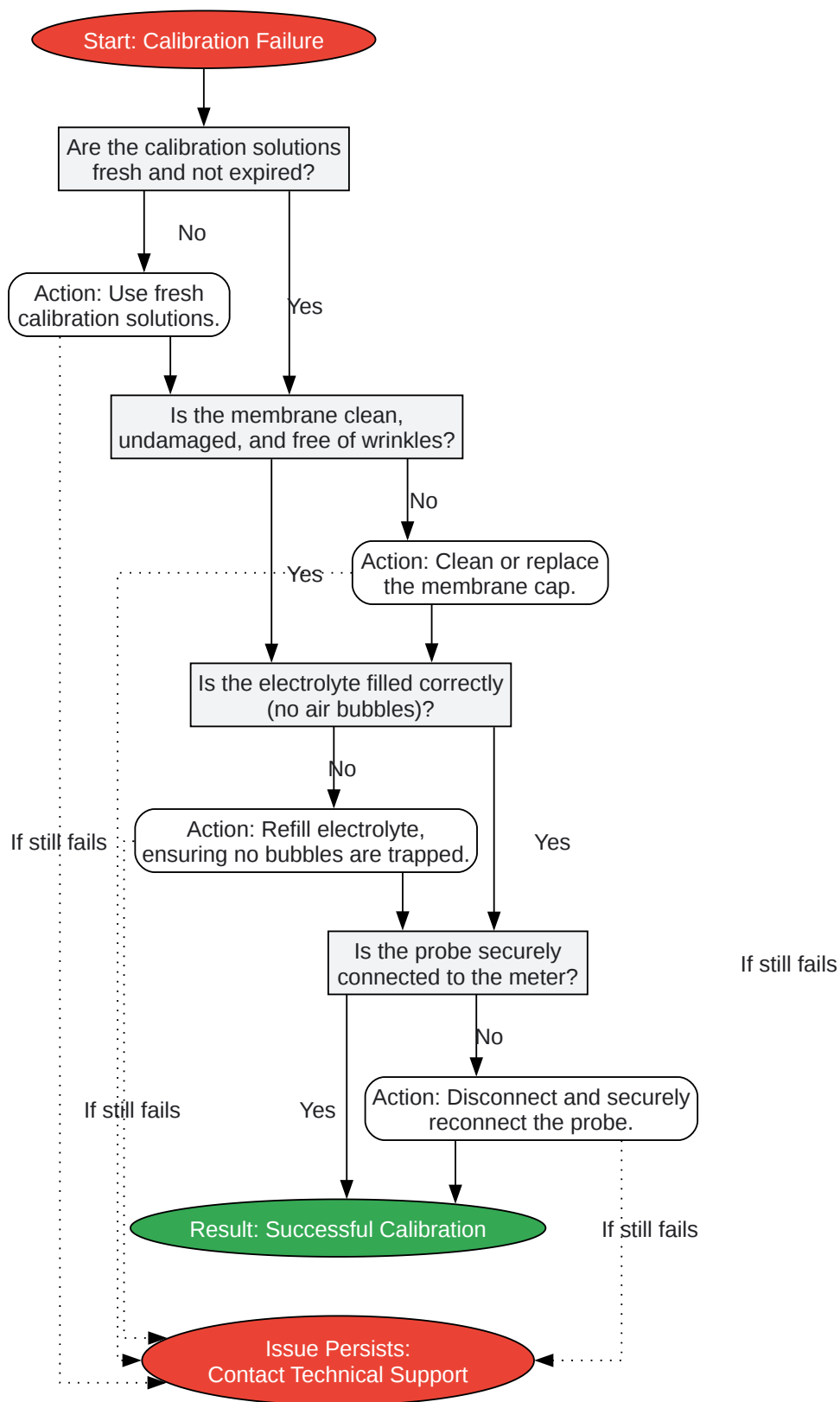
Parameter	Typical Value	Significance
Measurement Range	0 to 20 mg/L (or ppm)	The operational limits of the sensor.
Accuracy	± 0.2 mg/L	The degree of conformity of a measured quantity to its actual (true) value. [5]
Resolution	0.01 mg/L	The smallest change in the measured value that the instrument can detect.
Response Time (T95)	30-60 seconds	The time it takes for the sensor to reach 95% of its final reading. [5]
Operating Temperature	0 to 50 °C	The temperature range within which the sensor will function correctly. [16]

Visualizations



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Caption: Troubleshooting workflow for unstable or drifting readings.



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Caption: Troubleshooting workflow for calibration failures.

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